

4,4'-Vinylenedipyridine: A Technical Guide to Chemical Safety and Handling

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Compound of Interest

Compound Name: 4,4'-Vinylenedipyridine

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Introduction: **4,4'-Vinylenedipyridine**, also known as 1,2-Bis(4-pyridyl)ethylene, is a dipyridine derivative widely utilized as a ligand in coordination chemistry and as a versatile building block in organic synthesis.^[1] Its applications range from the preparation of complex organic compounds and polymers to its use as a reagent in peptide synthesis.^[1] Given its utility in research and development, a thorough understanding of its safety profile and proper handling procedures is paramount to ensure the well-being of laboratory personnel and the integrity of experimental work. This guide provides a comprehensive overview of the chemical safety, handling, storage, and emergency procedures for **4,4'-Vinylenedipyridine**.

Chemical and Physical Properties

4,4'-Vinylenedipyridine is typically encountered as a tan or light brown crystalline powder.^[1]
^[2] A summary of its key physical and chemical properties is provided below.

Property	Value	Reference
CAS Number	13362-78-2	[2][3]
Molecular Formula	C12H10N2	[1][2]
Molecular Weight	182.22 g/mol	[1][2]
Appearance	Tan to dark brown crystalline powder	[2][4][5]
Melting Point	148-152 °C (lit.) or 155.5 - 156.5 °C	[1][2][4][6][7]
Boiling Point	304 °C (Predicted: 334.1±11.0 °C)	[2][6][7]
Density	1.27 g/cm ³ (Predicted: 1.145±0.06 g/cm ³)	[2][4][6][7]
Solubility	Slightly soluble in Chloroform and Methanol.[4][7] Can be crystallized from water.[1]	[1][4][7]
pKa	5.50±0.26 (Predicted)	[4][6][7]

Hazard Identification and Toxicity

The primary hazards associated with **4,4'-Vinylenedipyridine** are irritation to the skin, eyes, and respiratory system.[4][7][8][9] While the toxicological properties of this specific substance have not been fully investigated, it is classified as an irritant.[2][5] Caution is warranted, as studies on related dipyridyl compounds suggest the potential for more severe toxicological effects, including neurotoxicity at high doses in animal models.[10]

Hazard Class	GHS Pictogram	Signal Word	Hazard Statements
Skin Irritation	GHS07	Warning	H315: Causes skin irritation.[7][9]
Eye Irritation	GHS07	Warning	H319: Causes serious eye irritation.[7][8][9]
Specific target organ toxicity — single exposure	GHS07	Warning	H335: May cause respiratory irritation.[7][8][9]

Precautionary Statements (Selected):

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[3][7][9]
- P264: Wash skin thoroughly after handling.[3][7][9]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3][7][9]
- P302+P352: IF ON SKIN: Wash with plenty of water.[3][9]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][8][9]
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[3][9]

Experimental Protocols: Safe Handling and Storage

Adherence to strict protocols is essential to minimize exposure and ensure safety.

Protocol for General Handling

- Engineering Controls: Conduct all work with **4,4'-Vinylenedipyridine** in a well-ventilated area, preferably within a certified chemical fume hood.[2][3][8] Good general ventilation (typically 10 air changes per hour) should be used.[8]

- Personal Protective Equipment (PPE): Before handling, don appropriate PPE as detailed in Section 4.0.
- Dispensing: When weighing or transferring the solid, minimize dust generation and accumulation.^[2] Use non-sparking tools.^[3]
- Hygiene: Avoid contact with eyes, skin, and clothing.^[2] Do not eat, drink, or smoke in the work area.^[11] Wash hands and any exposed skin thoroughly after handling.^{[2][8]}
- End of Use: Keep the container tightly closed when not in use.^{[2][8]} Remove contaminated clothing and wash it before reuse.^{[2][8]}

Protocol for Storage

- Container: Store in the original, tightly closed container.^[8]
- Location: Keep in a cool, dry, and well-ventilated area.^{[2][8]} A designated corrosives area may be appropriate.^[12] Some sources recommend storage at room temperature, sealed in a dry, dark place.^{[4][7]}
- Incompatibilities: Store away from incompatible materials, particularly strong oxidizing agents and strong acids.^{[2][12]}
- Security: For added safety, consider storing the material locked up.^{[3][8]}

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent direct contact and inhalation.

Area	PPE Specification	Rationale and Guidelines
Eyes/Face	Chemical safety goggles or glasses conforming to OSHA 29 CFR 1910.133 or European Standard EN166.[2] A face shield may be required for splash hazards.[13]	Protects against dust particles and potential splashes, which can cause serious eye irritation.[8]
Skin/Hands	Wear appropriate protective gloves (e.g., nitrile, neoprene) to prevent skin exposure.[2][8][14]	Prevents skin irritation upon contact.[8] Gloves should be inspected before use and changed immediately upon contamination.
Body	Wear appropriate protective clothing, such as a lab coat, to prevent skin exposure.[2]	Shields skin and personal clothing from contamination. Lab coats should be fully buttoned.[13]
Respiratory	A NIOSH/MSHA-approved respirator is required if workplace conditions warrant its use (e.g., inadequate ventilation, dust generation).[2]	Protects against inhalation of dust, which may cause respiratory tract irritation.[2][8] A respiratory protection program must be followed.[2]

Emergency Procedures

First Aid Measures

Immediate and appropriate first aid is critical in the event of an exposure. Always seek medical attention following an exposure incident.

Exposure Route	First Aid Protocol
Inhalation	1. Remove the victim to fresh air immediately.[2] [8] 2. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration.[2][3] 3. Seek immediate medical attention.[2]
Skin Contact	1. Immediately flush the skin with plenty of soap and water for at least 15 minutes.[2] 2. Remove all contaminated clothing and shoes.[2] 3. If skin irritation occurs, get medical advice/attention.[8] 4. Wash clothing before reuse.[2][8]
Eye Contact	1. Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2][8] 2. Remove contact lenses if present and easy to do so; continue rinsing.[8] 3. Seek immediate medical attention.[2]
Ingestion	1. Do NOT induce vomiting.[12] 2. If the victim is conscious and alert, rinse their mouth and give 2-4 cupfuls of milk or water.[2] 3. Never give anything by mouth to an unconscious person.[2] 4. Seek immediate medical attention.[2][12]

Fire Fighting Measures

- Suitable Extinguishing Media: Use agents most appropriate for the surrounding fire, such as water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[2][15]
- Hazards from Combustion: During a fire, irritating and highly toxic gases, including carbon monoxide and nitrogen oxides, may be generated.[2]
- Protective Equipment: Firefighters must wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (or equivalent), and full protective gear.[2]

Accidental Release Measures (Spill Cleanup)

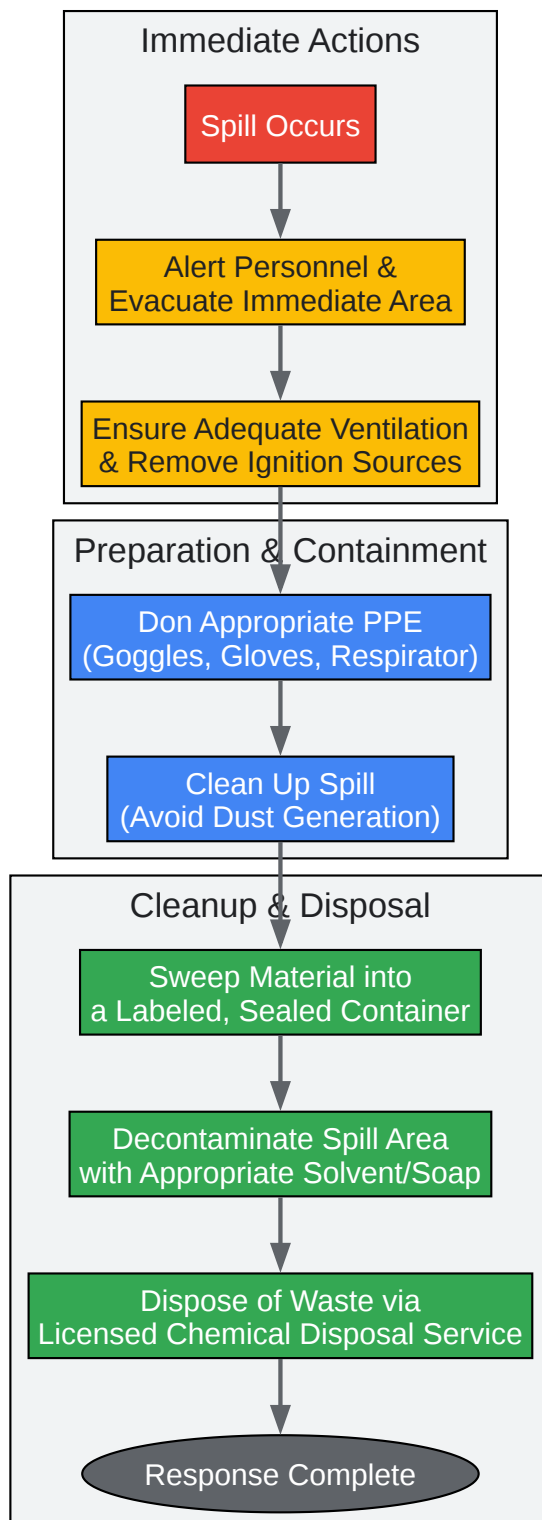
The primary goal is to clean spills immediately and safely, preventing dust generation and environmental contamination.

- Evacuation & Ventilation: Keep unnecessary personnel away.^[8] Ensure adequate ventilation.^[3]^[8]
- Personal Protection: Wear appropriate personal protective equipment (PPE) as described in Section 4.0 during cleanup.^[8]
- Cleanup Procedure:
 - For small spills, sweep up or absorb the material.^[2] Avoid actions that generate dust.^[2]
 - Place the spilled material into a suitable, clean, dry, closed container for disposal.^[2]
 - For large spills, stop the flow of material if possible without risk.^[8] Cover with a plastic sheet to prevent spreading.^[8]
- Decontamination: After product recovery, clean the surface thoroughly to remove residual contamination.^[8]
- Disposal: Dispose of the waste container according to regulations detailed in Section 6.0.

Visualization: Spill Response Workflow

The following diagram outlines the logical workflow for responding to an accidental spill of **4,4'-Vinylenedipyridine**.

Workflow for 4,4'-Vinylenedipyridine Spill Response



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Caption: Logical workflow for handling an accidental chemical spill.

Stability and Reactivity

- Stability: The compound is stable under normal temperatures and pressures.[2]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[2]
- Hazardous Decomposition Products: Thermal decomposition can produce carbon monoxide, carbon dioxide, and oxides of nitrogen.[2]

Disposal Considerations

Disposal of **4,4'-Vinylenedipyridine** and its containers must be performed in strict accordance with all applicable local, regional, and national regulations.[8]

- Product Disposal: The material should be disposed of by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.[3] Do not discharge into sewer systems or contaminate water or soil.[3]
- Contaminated Packaging: Empty containers may retain product residue and should be handled as hazardous waste.[8] They can be triple-rinsed and offered for recycling or reconditioning, or punctured and disposed of in a sanitary landfill where permitted.[3]

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